

Technical Guide: Spectroscopic Characterization of 3-Methyl-4-(piperidin-2-yl)pyridine

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Compound of Interest

Compound Name: 3-Methyl-4-(piperidin-2-yl)pyridine

Cat. No.: B11807523

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Executive Summary

Compound: **3-Methyl-4-(piperidin-2-yl)pyridine** Molecular Formula: $C_{11}H_{16}N_2$ Molecular Weight: 176.26 g/mol Core Scaffold: 3,4-Disubstituted Pyridine / 2-Substituted Piperidine Primary Application: nAChR Ligand Development, CNS Therapeutics Research[1]

This guide outlines the definitive spectroscopic signatures (NMR, MS, IR) required to validate the identity and purity of **3-Methyl-4-(piperidin-2-yl)pyridine**. As a regioisomer of methylated Anabasine, precise structural elucidation is critical to distinguish it from common synthetic byproducts such as the 3-methyl-5-isomer or 4-methyl-3-isomer.

Structural Analysis & Synthetic Context

Understanding the synthetic origin of the sample is essential for interpreting spectroscopic impurities. This compound is typically synthesized via the condensation of a metallated 3-methyl-4-halopyridine with a cyclic imine or through the reduction of a pyridyl-piperidone intermediate.

Key Structural Features for Identification

- **Pyridine Ring:** 3,4-substitution pattern creates a distinct splitting pattern in the aromatic region (two doublets and one singlet).
- **Chiral Center:** The C2 position of the piperidine ring is chiral. Unless resolved, the spectra will represent a racemic mixture.
- **Methyl Group:** A diagnostic singlet at ~2.2–2.4 ppm confirms the 3-methyl substitution.

Spectroscopic Profile

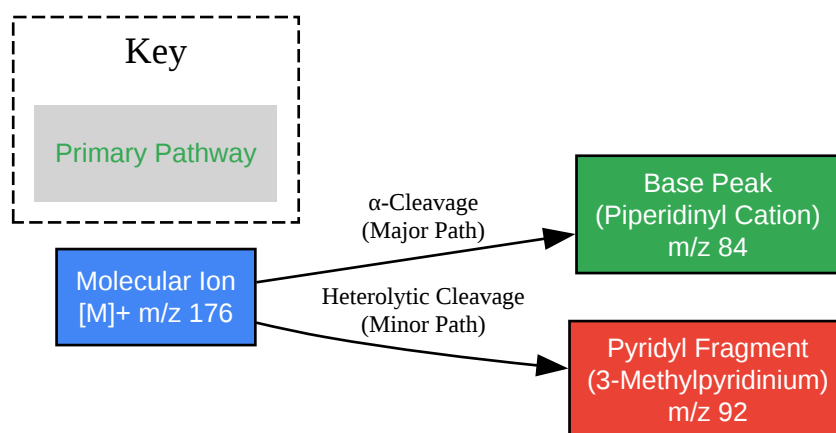
A. Mass Spectrometry (MS)

Mass spectrometry provides the primary confirmation of molecular weight and structural connectivity. The fragmentation pattern is characteristic of nicotine-related alkaloids, dominated by the stability of the piperidinylium cation.

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+)

Parameter	Value	Interpretation
Molecular Ion (M^+)	m/z 176	Confirms Formula $C_{11}H_{16}N_2$
Base Peak	m/z 84	Tetrahydropyridinium ion (Piperidine ring fragment)
Diagnostic Fragment	m/z 92	3-Methylpyridinium cation (Pyridine ring fragment)
Loss of Methyl	m/z 161	$[M - 15]^+$ (Minor peak)

Fragmentation Pathway Logic: The bond between the pyridine C4 and piperidine C2 is the primary cleavage site. The positive charge is preferentially retained on the piperidine nitrogen due to the stability of the iminium ion (m/z 84), similar to the fragmentation observed in Anabasine.



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Figure 1: Proposed EI-MS fragmentation pathway for **3-Methyl-4-(piperidin-2-yl)pyridine**.

B. Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for regioisomer differentiation. The 3,4-substitution pattern on the pyridine ring yields a specific coupling pattern that distinguishes it from 3,5- or 2,4-isomers.

Solvent: CDCl₃ (Chloroform-d) Reference: TMS (0.00 ppm)

¹H NMR Data (400 MHz)

Position	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment
Pyridine H2	8.35 – 8.45	Singlet (s)	1H	-	Ortho to N, Meta to alkyl
Pyridine H6	8.30 – 8.40	Doublet (d)	1H	$J \approx 5.0$	Ortho to N
Pyridine H5	7.00 – 7.10	Doublet (d)	1H	$J \approx 5.0$	Meta to N
Pyridine Me	2.25 – 2.35	Singlet (s)	3H	-	Methyl at C3
Piperidine H2'	3.60 – 3.75	dd or m	1H	$J \approx 10, 3$	Methine (α to N/Py)
Piperidine H6'	3.05 – 3.20	Multiplet	1H	-	α to N (axial)
Piperidine H6''	2.70 – 2.85	Multiplet	1H	-	α to N (equatorial)
Piperidine H3'-5'	1.40 – 1.90	Multiplet	6H	-	Ring CH ₂ s
Amine NH	1.80 – 2.20	Broad (br s)	1H	-	Exchangeable

Critical Analysis:

- H2 vs. H6: H2 appears as a singlet because the C3-Methyl blocks coupling to H4. H6 is a doublet due to coupling with H5. This confirms the 3,4-substitution.
- H5 Shift: H5 is the most shielded aromatic proton (~7.05 ppm) due to being β -positioned to the nitrogen and ortho to the alkyl group.

¹³C NMR Data (100 MHz)

Carbon Type	Shift (δ , ppm)	Assignment
Pyridine C2	150.0 – 152.0	CH (Ortho to N)
Pyridine C6	147.0 – 149.0	CH (Ortho to N)
Pyridine C4	148.0 – 150.0	Quaternary (Ipso to Piperidine)
Pyridine C3	130.0 – 132.0	Quaternary (Ipso to Methyl)
Pyridine C5	121.0 – 123.0	CH (Meta to N)
Piperidine C2'	58.0 – 60.0	CH (Chiral Center)
Piperidine C6'	46.0 – 48.0	CH ₂ (α to N)
Methyl	16.0 – 19.0	CH ₃
Aliphatic CH ₂	20.0 – 35.0	C3', C4', C5'

C. Infrared Spectroscopy (IR)

IR is useful for confirming functional groups, particularly the secondary amine and the pyridine ring.

Method: ATR-FTIR (Neat or Solid)

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3300 – 3400	N-H Stretch (Broad, weak)	Secondary Amine
2900 – 2950	C-H Stretch (sp ³)	Alkyl (Piperidine/Methyl)
1590, 1570	C=C / C=N Stretch	Pyridine Ring Breathing
1440 – 1460	CH ₂ Bending	Piperidine Ring
700 – 800	C-H Out-of-Plane Bending	Aromatic Substitution Pattern

Experimental Protocols

Protocol 1: NMR Sample Preparation

Objective: To obtain high-resolution spectra without concentration effects.

- Mass: Weigh 5–10 mg of the compound into a clean vial.
- Solvent: Add 0.6 mL of CDCl_3 (99.8% D) containing 0.03% TMS.
 - Note: If the compound is the HCl salt, use D_2O or add a drop of NaOD to CDCl_3 to free the base, as chemical shifts differ significantly between salt and free base forms.
- Filtration: If any turbidity exists, filter through a cotton plug into the NMR tube.
- Acquisition:
 - ^1H : 16 scans, 1s relaxation delay.
 - ^{13}C : 512 scans minimum for quaternary carbon detection.

Protocol 2: GC-MS Analysis

Objective: To assess purity and fragmentation.

- Column: HP-5ms or equivalent (30m x 0.25mm x 0.25 μm).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program:
 - Initial: 60°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Final: 280°C (hold 5 min).
- Injection: 1 μL , Split 20:1. Inlet temp 250°C.

Quality Control & Troubleshooting

Distinguishing Isomers

The most common synthetic challenge is distinguishing the target 3-methyl-4-(piperidin-2-yl) isomer from the 3-methyl-5-(piperidin-2-yl) isomer.

Feature	Target: 3-Methyl-4-substituted	Isomer: 3-Methyl-5-substituted
Aromatic Pattern	Two Doublets (H5, H6) + Singlet (H2)	Two Singlets (H2, H6) + One Singlet/Doublet (H4)
Coupling	Distinct $J \approx 5$ Hz (H5-H6)	Small meta-coupling ($J \approx 1$ -2 Hz) or none
H2 Shift	~ 8.4 ppm	~ 8.2 ppm (flanked by alkyls/N)

Common Impurities

- Over-reduction: Formation of piperidiny-piperidine (fully saturated) – Check for loss of aromatic signals in NMR.
- Aromatization: Formation of 3-methyl-4-(pyridin-2-yl)pyridine (bipyridyl analog) – Check for additional aromatic protons and loss of aliphatic region.

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Sources

- 1. 3-Methyl-5-(piperidin-4-yl)pyridine [myskinrecipes.com]
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